

# Synthesis of 2-Methylpent-2-en-1-ol from Propanal: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylpent-2-en-1-ol

Cat. No.: B091347

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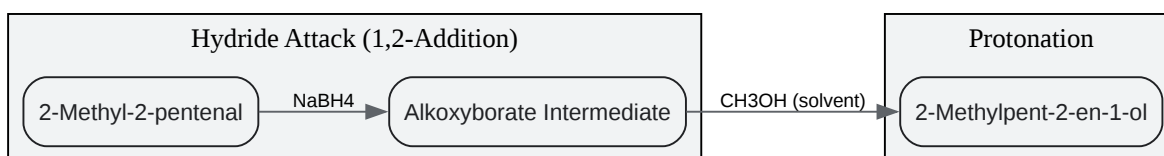
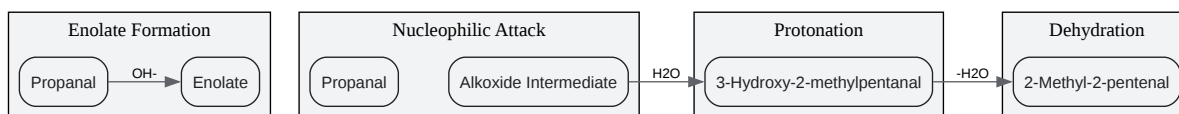
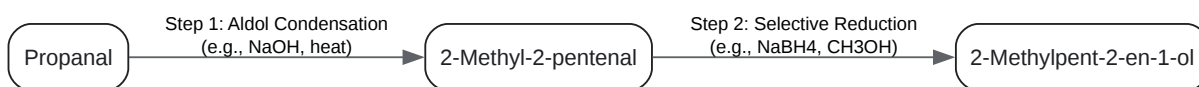
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-methylpent-2-en-1-ol** from propanal, a two-step process involving a self-aldol condensation followed by a selective reduction. This guide provides detailed experimental protocols, quantitative data summaries, and visual representations of the synthesis pathway and reaction mechanisms to support research and development in organic synthesis and drug development.

## Introduction

The synthesis of allylic alcohols, such as **2-methylpent-2-en-1-ol**, is a fundamental transformation in organic chemistry, providing key intermediates for the construction of more complex molecules in the pharmaceutical and fragrance industries. The conversion of propanal to **2-methylpent-2-en-1-ol** is a classic example of carbon-carbon bond formation followed by selective functional group manipulation.

The overall synthesis pathway can be summarized as follows:



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